

Storage and stability conditions for FAM azide 5-isomer

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Compound of Interest

Compound Name: *FAM azide, 5-isomer*

Cat. No.: *B3026488*

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An In-depth Technical Guide to the Storage and Stability of FAM Azide 5-Isomer

For researchers, scientists, and drug development professionals utilizing 5-Carboxyfluorescein (FAM) azide 5-isomer in their workflows, a comprehensive understanding of its storage and stability is paramount for ensuring experimental reproducibility and the integrity of results. This guide provides a detailed overview of the recommended storage conditions, factors influencing stability, and generalized protocols for in-house stability assessment.

Recommended Storage and Handling

Proper storage is critical to maintain the chemical integrity and fluorescent properties of FAM azide 5-isomer. The following table summarizes the manufacturer-recommended conditions for both the solid compound and solutions.

Parameter	Solid FAM Azide 5-Isomer	FAM Azide 5-Isomer in Solution (e.g., DMSO)
Storage Temperature	-20°C [1] [2] [3] [4] [5]	-20°C for short-term storage
Light Conditions	Store in the dark, avoid prolonged light exposure	Protect from light at all times
Moisture	Store in a dry environment	Use anhydrous solvents (e.g., DMSO)
Shelf Life	12 to 24 months from receipt	Long-term storage is not recommended; use promptly
Transportation	Shipped at ambient temperature (up to 3 weeks)	N/A

Factors Influencing Stability

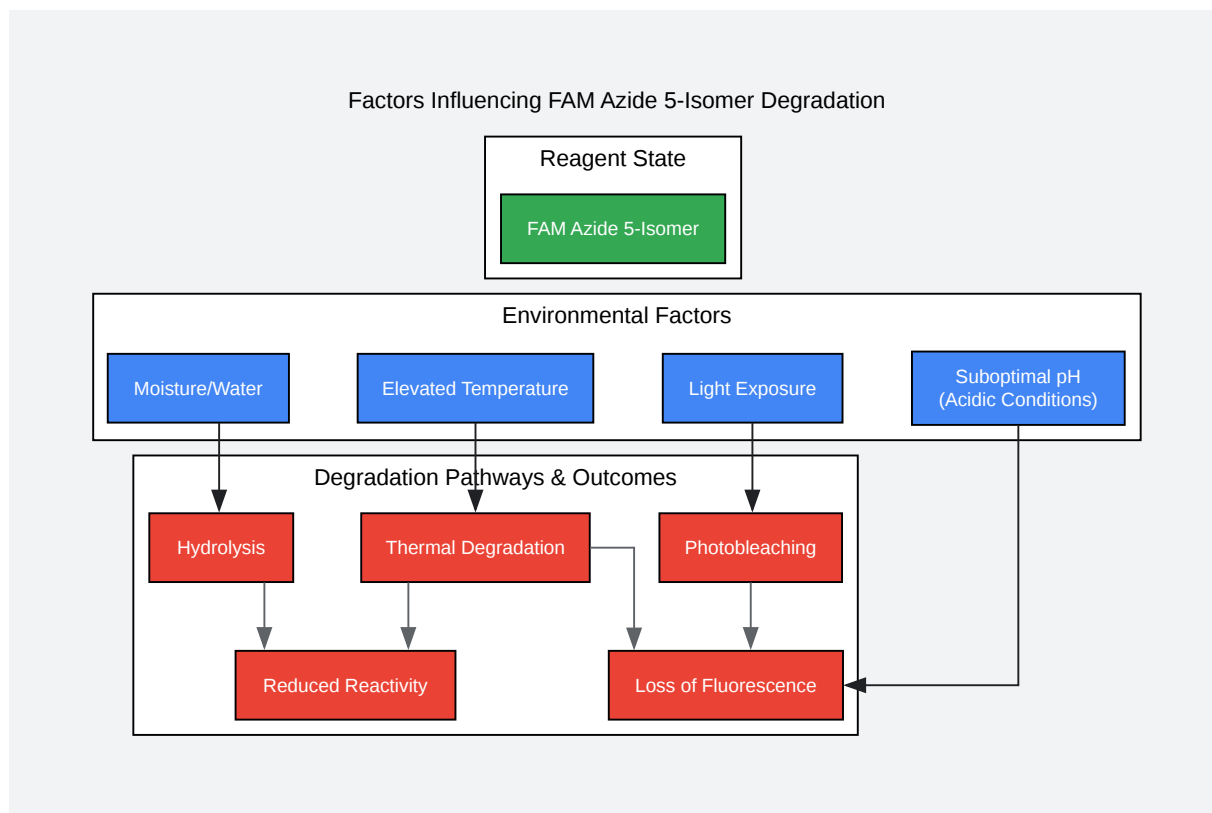
The stability of FAM azide 5-isomer is intrinsically linked to the chemical properties of the fluorescein core structure. Several environmental factors can impact its performance and lead to degradation.

Factor	Effect on Stability	Recommendations
Light Exposure	Prone to photobleaching, leading to loss of fluorescence. Upon exhaustive irradiation, fluorescein can decompose into non-fluorescent byproducts.	Minimize exposure to light during handling, storage, and experimentation. Use amber vials or cover containers with aluminum foil.
pH	Fluorescence is pH-dependent; it decreases in acidic conditions (below pH 7). The fluorescein molecule exists in different ionic forms depending on the pH, which affects its absorption and emission spectra.	For optimal and consistent fluorescence, maintain a pH range of 7.5-8.5 in aqueous buffers.
Temperature	Elevated temperatures can accelerate degradation. Some studies on fluorescent dyes suggest that thermal damage can begin above 71°C (160°F).	Adhere to recommended storage temperatures. Avoid repeated freeze-thaw cycles of solutions.
Solvent	While soluble in polar organic solvents like DMSO and DMF, long-term stability in solution is lower than in solid form. Azide compounds can be incompatible with certain solvents like halogenated ones (e.g., dichloromethane, chloroform).	Prepare solutions fresh for use whenever possible. If short-term storage is necessary, use anhydrous-grade solvents and store appropriately.

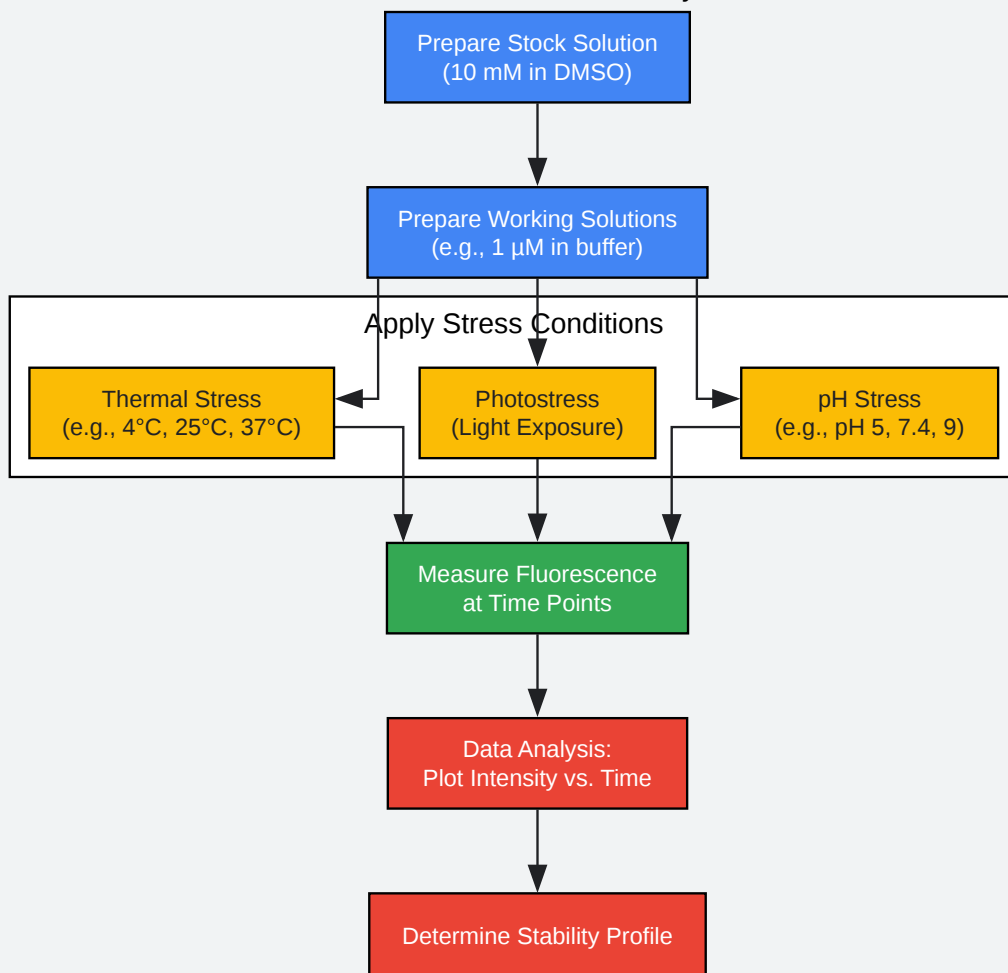
Degradation Pathway and Influencing Factors

The stability of FAM azide 5-isomer is influenced by several external factors that can lead to its degradation, compromising its fluorescent properties and reactivity. The following diagram

illustrates the key relationships between these factors and the potential degradation of the molecule.



Workflow for FAM Azide 5-Isomer Stability Assessment



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